

# The Molecular Architecture of CAP-1002: A Technical Guide for Researchers

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## Compound of Interest

Compound Name:	CAP102
CAS No.:	138930-21-9
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An In-depth Examination of the Composition and Mechanism of Action of Cardiosphere-Derived Cells

## Introduction

CAP-1002, also known as deramiocel, is an allogeneic cell therapy currently under late-stage clinical development by Capricor Therapeutics for the treatment of Duchenne muscular dystrophy (DMD) and other conditions. The active component of CAP-1002 is cardiosphere-derived cells (CDCs), a unique population of stromal cells cultured from donor heart tissue.[1] [2] This technical guide provides a comprehensive overview of the molecular composition of CAP-1002, detailing the cellular and secreted components, and elucidating the key mechanisms of action that underpin its therapeutic potential.

## Cellular Composition of CAP-1002

CAP-1002 is a heterogeneous population of cells that are characterized by a specific set of surface markers and functional properties. While a precise quantitative breakdown of all molecular components is proprietary, extensive research has defined the key cellular characteristics.

## Cellular Phenotype

The identity of CDCs within CAP-1002 is established through immunophenotyping by flow cytometry. The cells are characterized by the expression of specific surface antigens.

Marker	Expression	Significance
CD105	Positive	A transforming growth factor-beta (TGF- $\beta$ ) co-receptor, commonly expressed on mesenchymal stromal cells and endothelial cells.
CD90 (Thy-1)	Variable	A glycosylphosphatidylinositol-anchored protein involved in cell-cell and cell-matrix interactions.
c-kit (CD117)	Low/Negative	A receptor tyrosine kinase, historically used as a marker for cardiac stem cells.
CD45	Negative	A pan-leukocyte marker, its absence confirms the non-hematopoietic origin of the cells.
CXCL6	Positive	Identified as a specific marker for CDCs through single-cell RNA sequencing.

## Gene Expression Profile

Quantitative real-time polymerase chain reaction (qRT-PCR) is employed to ascertain the expression of key genes that define the CDC phenotype and function. While a comprehensive public database of gene expression is not available, research indicates that CDCs express genes associated with cardiac development, immunomodulation, and angiogenesis.

## Secretome: The Engine of Therapeutic Action

A primary mechanism through which CAP-1002 exerts its therapeutic effects is via the secretion of a complex array of bioactive molecules, collectively known as the secretome. The secretome is largely composed of proteins and extracellular vesicles, including exosomes.

## Protein Secretome

The protein component of the CAP-1002 secretome includes a variety of cytokines, chemokines, and growth factors that contribute to its immunomodulatory and pro-regenerative functions.

Protein Category	Examples	Putative Function
Growth Factors	Vascular Endothelial Growth Factor (VEGF), Hepatocyte Growth Factor (HGF)	Promotion of angiogenesis and tissue repair.
Cytokines	Interleukin-6 (IL-6), Transforming Growth Factor-beta (TGF- $\beta$ )	Modulation of inflammatory responses.
Chemokines	Monocyte Chemoattractant Protein-1 (MCP-1/CCL2)	Recruitment of immune cells to sites of injury.

## Extracellular Vesicles (Exosomes)

Exosomes are nanoscale, lipid bilayer-enclosed vesicles that are actively secreted by CDCs. They represent a critical component of the CAP-1002 mechanism of action, acting as intercellular messengers by delivering a cargo of proteins, lipids, and nucleic acids to recipient cells.

### 2.2.1. Exosomal Cargo: A Molecular Payload for Cellular Reprogramming

The therapeutic efficacy of CAP-1002 is significantly attributed to the molecular cargo of its secreted exosomes.

Molecular Cargo	Key Components	Therapeutic Relevance
Proteins	Cytoskeletal proteins, enzymes, signaling proteins	Modulation of recipient cell function.
Lipids	Cholesterol, sphingolipids, glycerophospholipids	Structural integrity and signaling roles.
Nucleic Acids	microRNAs (miRNAs), messenger RNA (mRNA)	Post-transcriptional regulation of gene expression in target cells.

### 2.2.2. Key Bioactive microRNAs in CAP-1002 Exosomes

MicroRNA sequencing of CDC-derived exosomes has identified several key miRNAs that play a crucial role in the immunomodulatory effects of CAP-1002.

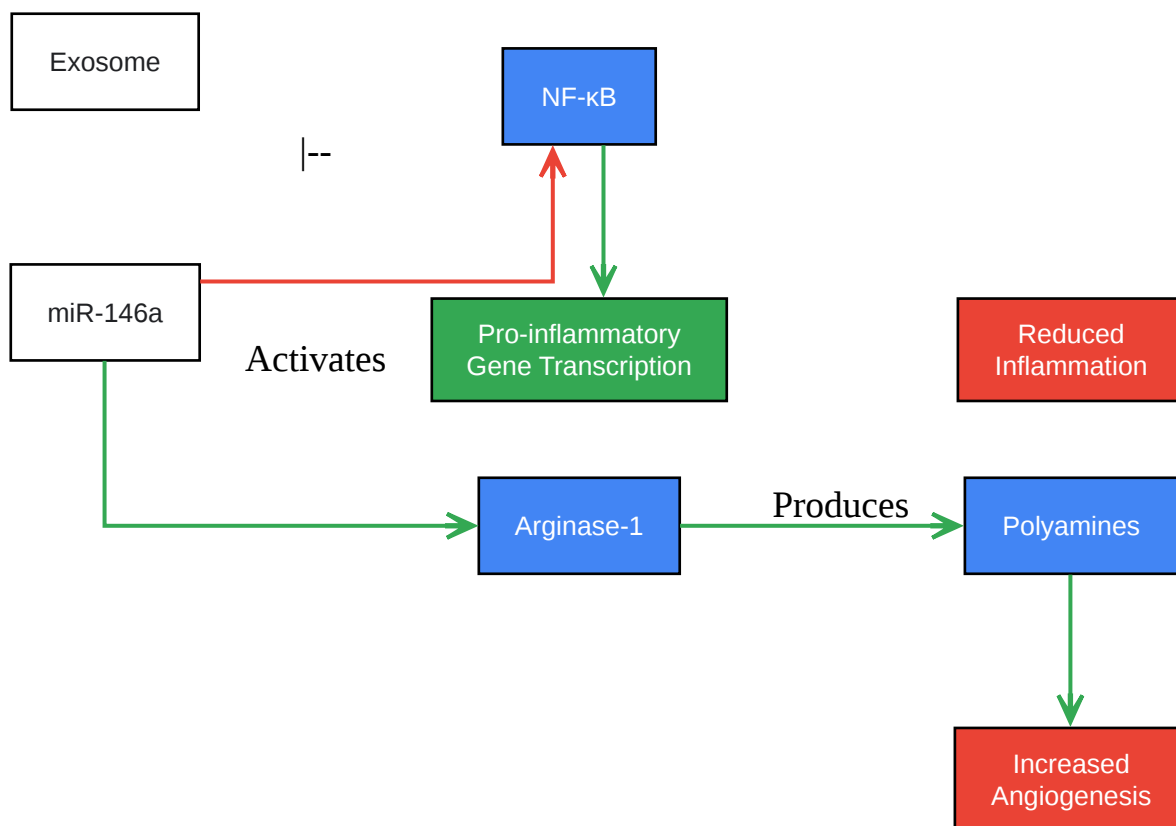
microRNA	Known Function in CAP-1002 Context
miR-146a	Represses NF- $\kappa$ B signaling in macrophages, leading to a reduction in pro-inflammatory cytokine production.
miR-22	Implicated in the regulation of cellular potency and therapeutic efficacy.

## Mechanism of Action: Immunomodulation and Tissue Repair

The molecular components of CAP-1002, particularly the secreted exosomes, orchestrate a multi-faceted therapeutic effect centered on the modulation of the immune response and the promotion of tissue repair. A key target of CAP-1002 is the macrophage, a critical regulator of inflammation and tissue remodeling.

## Signaling Pathway: Reprogramming Macrophages to a Pro-Resolving Phenotype

CDC-derived exosomes induce a shift in macrophage polarization from a pro-inflammatory (M1) to a pro-resolving and pro-angiogenic (M2-like) phenotype. This is achieved through a defined signaling cascade.



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**Caption:** Signaling pathway of CAP-1002 exosome-mediated macrophage polarization.

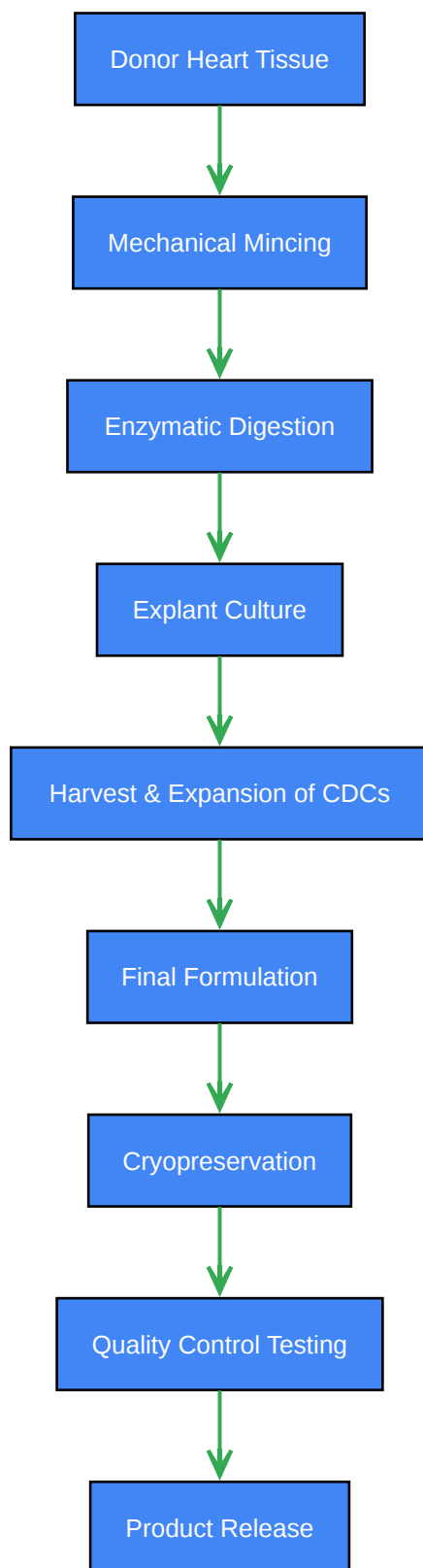
As depicted, exosomal miR-146a inhibits the NF- $\kappa$ B signaling pathway in macrophages, a key regulator of pro-inflammatory gene expression.[3] This leads to a reduction in inflammation. Concurrently, CDC exosomes promote the expression and activity of Arginase-1.[3][4] Arginase-1 converts arginine to ornithine, a precursor for polyamines, which are essential for cell growth and have been shown to promote angiogenesis.[4]

## Manufacturing and Quality Control

The production of CAP-1002 is a complex, multi-step process that begins with the isolation of CDCs from donated human heart tissue. The process is governed by strict Chemistry,

Manufacturing, and Controls (CMC) protocols to ensure the safety, purity, and potency of the final cell therapy product.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Manufacturing Workflow



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**Caption:** High-level overview of the CAP-1002 manufacturing process.

## Quality Control Assays

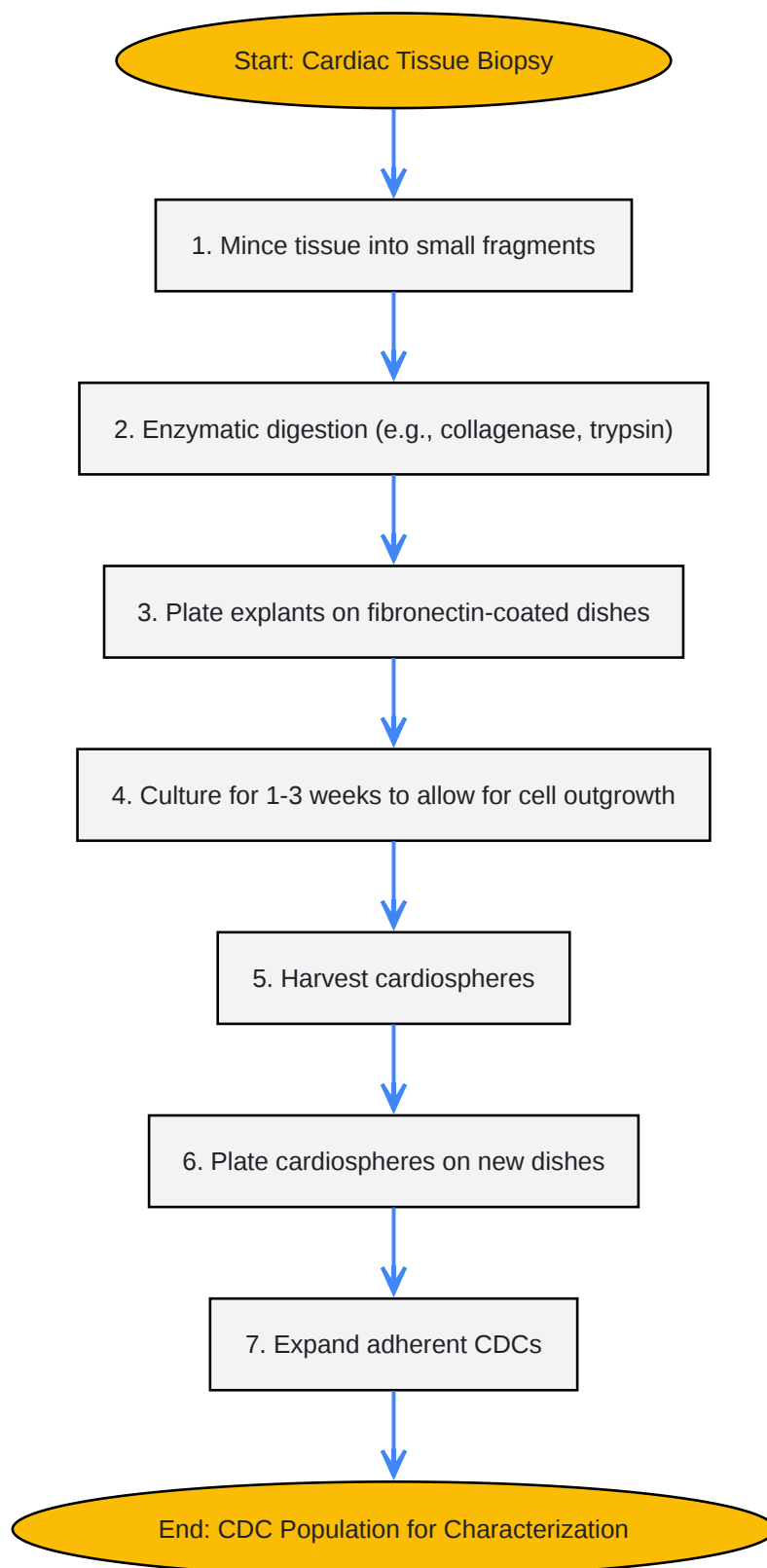
A battery of quality control tests is performed on each batch of CAP-1002 to ensure it meets predefined specifications for identity, purity, potency, and safety.

Assay Type	Method	Purpose
Identity	Flow Cytometry for cell surface markers	Confirms the correct cellular phenotype.
Purity	Analysis for contaminating cell types and microbial testing	Ensures the absence of unwanted cells and infectious agents.
Potency	In vitro bioassays (e.g., immunomodulatory activity)	Measures the biological activity and therapeutic potential of the cells.
Viability & Cell Count	Automated cell counting	Determines the number of viable cells per dose.
Sterility & Endotoxin	Microbiological and LAL testing	Ensures the product is free from bacterial and endotoxin contamination.

## Experimental Protocols

### Isolation and Culture of Cardiosphere-Derived Cells

This protocol provides a general overview of the initial stages of CDC isolation and culture, based on established methods.

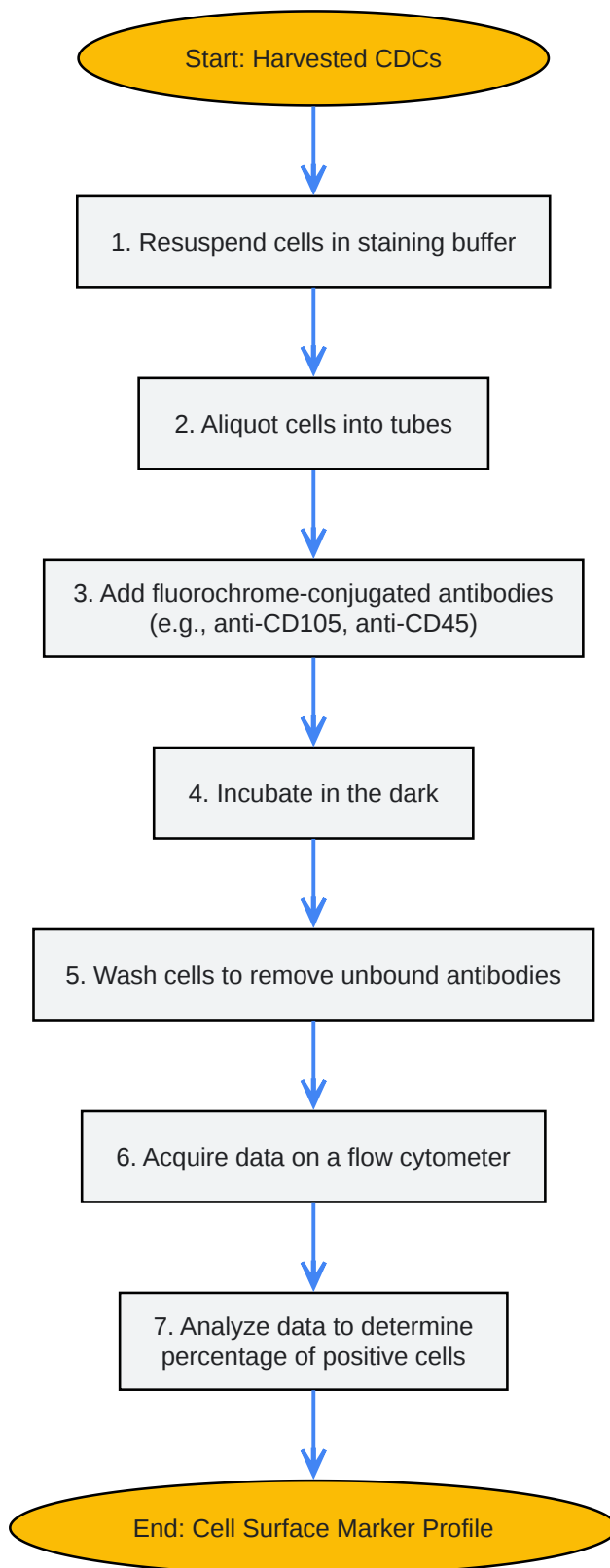


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**Caption:** General workflow for the isolation and culture of CDCs.

## Characterization by Flow Cytometry

This protocol outlines the general steps for analyzing the surface marker profile of CDCs.



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**Caption:** Workflow for CDC characterization by flow cytometry.

## Conclusion

CAP-1002 (deramiocel) represents a promising cell-based therapeutic with a complex and multifaceted molecular composition. Its efficacy is derived not only from the unique properties of the cardiosphere-derived cells themselves but also, and perhaps more importantly, from their secreted exosomes. These exosomes act as potent mediators of intercellular communication, delivering a cargo of bioactive molecules that can reprogram the immune response and promote a more favorable environment for tissue repair. While much of the detailed quantitative and manufacturing information remains proprietary, the data presented in this guide provides a solid foundation for understanding the core molecular principles underlying the therapeutic potential of CAP-1002. Further research into the specific roles of individual exosomal components will undoubtedly continue to refine our understanding of this innovative cell therapy.

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